

# Alprazolam-d5 certified reference material (CRM) specifications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Alprazolam-d5

Cat. No.: B571041

[Get Quote](#)

An In-Depth Technical Guide to **Alprazolam-d5** Certified Reference Material (CRM)

For researchers, scientists, and drug development professionals, the accuracy and reliability of analytical measurements are paramount. Certified Reference Materials (CRMs) serve as a cornerstone of quality assurance in quantitative analysis. This guide provides a comprehensive overview of the specifications, experimental protocols, and logical workflows associated with **Alprazolam-d5** CRM, a critical tool for the accurate quantification of alprazolam.

## Core Specifications of Alprazolam-d5 CRM

**Alprazolam-d5** is a deuterated analog of alprazolam, where five hydrogen atoms on the phenyl group have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification of alprazolam, as it is chemically almost identical to the analyte but has a distinct mass-to-charge ratio.[1] CRMs of **Alprazolam-d5** are produced by various manufacturers and are accompanied by a certificate of analysis that guarantees the material's quality and traceability.[2][3]

The following tables summarize the key quantitative specifications for **Alprazolam-d5** CRM, compiled from publicly available data sheets.

Table 1: Chemical and Physical Properties

Property	Specification
Chemical Name	8-chloro-1-methyl-6-(phenyl-d5)-4H-[4]triazolo[4,3-a][1][4]benzodiazepine
CAS Number	125229-61-0[2][4]
Molecular Formula	C <sub>17</sub> H <sub>8</sub> D <sub>5</sub> ClN <sub>4</sub> [2][4]
Formula Weight	313.8 g/mol [1][4]

Table 2: Formulation and Storage

Property	Specification
Formulation	Typically provided as a solution in methanol.[4][5]
Concentration	Commonly available at 100 µg/mL or 1.0 mg/mL.[4][5][6]
Storage Temperature	-20°C is a common recommendation for long-term storage.[2][7] Some suppliers may recommend 2-8°C or freezing.[5][8]
Stability/Shelf Life	At least 4 years when stored correctly.[7] One supplier specifies a shelf life of 730 days.

Table 3: Regulatory and Application Information

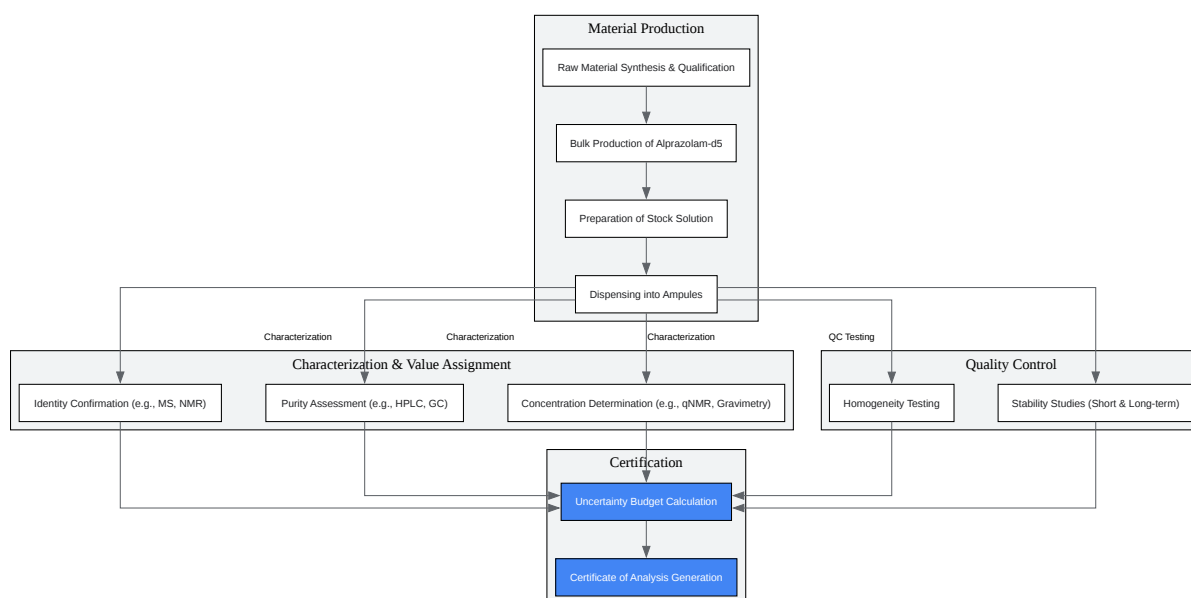
Property	Specification
Intended Use	Internal standard for the quantification of alprazolam.[4][8]
Analytical Techniques	Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-Mass Spectrometry (LC-MS).[8]
Applications	Clinical toxicology, urine drug testing, pain prescription monitoring, forensic analysis.[5][8]
Regulatory Status (USA)	DEA exempt preparation.[1][4]
Quality Standards	Manufactured and tested to meet ISO/IEC 17025 and ISO 17034 international standards.[4]

## Experimental Protocols

The utility of a CRM is defined by the rigorous experimental protocols used for its certification and its intended application. While specific proprietary methods of manufacturers are not publicly disclosed, the following sections detail the principles and typical methodologies based on established standards for CRM production and use.

## CRM Certification Workflow

The production and certification of **Alprazolam-d5** CRM follow a meticulous process governed by international standards such as ISO 17034.[4][9] This ensures the material's identity, purity, concentration, and stability are accurately determined and documented.



[Click to download full resolution via product page](#)

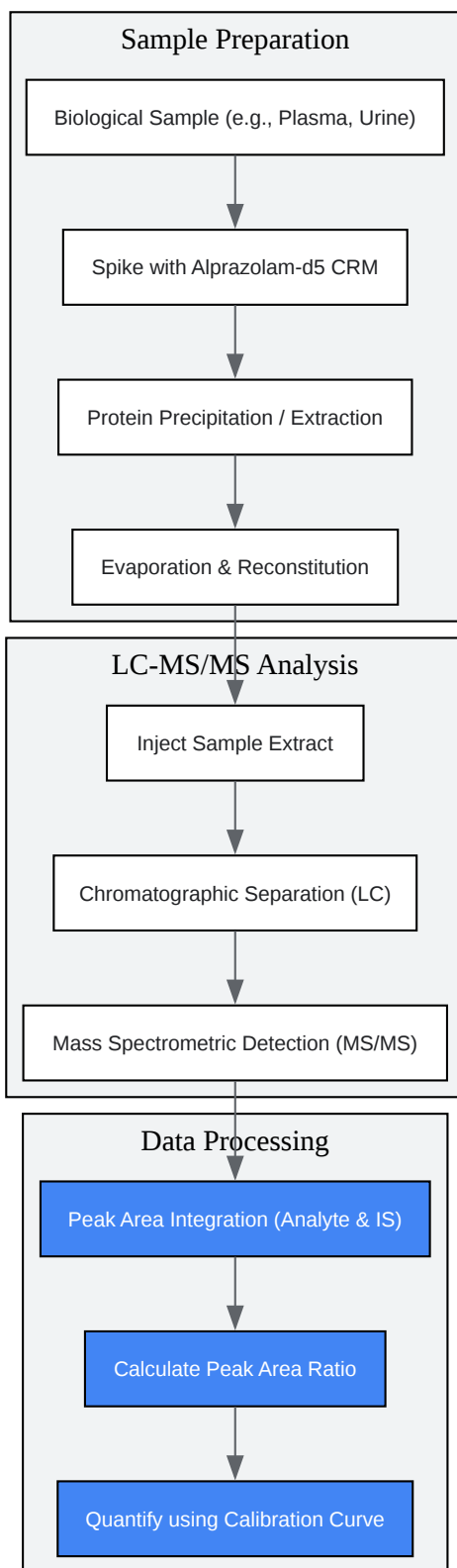
### CRM Certification Workflow

#### Methodologies for CRM Characterization:

- **Identity Confirmation:** The chemical structure of the **Alprazolam-d5** is confirmed using techniques like Mass Spectrometry (MS) to verify the molecular weight and isotopic enrichment, and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the molecular structure and placement of deuterium atoms.
- **Purity Assessment:** Chromatographic purity is typically determined by High-Performance Liquid Chromatography (HPLC) with UV or MS detection, or Gas Chromatography with Flame Ionization Detection (GC-FID). These methods separate the main component from any impurities.
- **Concentration Determination:** The certified concentration is determined using a primary method such as quantitative NMR (qNMR) or by gravimetric preparation, where a highly accurate balance is used to measure the mass of the substance dissolved in a known volume of solvent.
- **Homogeneity and Stability Testing:** Homogeneity studies are conducted to ensure that the concentration is uniform across all units within a batch. Stability studies are performed under various conditions (e.g., temperature, light) to establish the shelf life and recommended storage conditions.

## Quantitative Analysis Workflow using Alprazolam-d5 CRM

**Alprazolam-d5** CRM is used as an internal standard in isotope dilution mass spectrometry to correct for variations during sample preparation and analysis.<sup>[5]</sup> This enhances the accuracy and precision of the quantification of alprazolam in complex matrices like blood, plasma, or urine.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. resolvemass.ca [resolvemass.ca]
- 2. caymanchem.com [caymanchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. documentationconsultancy.wordpress.com [documentationconsultancy.wordpress.com]
- 5. benchchem.com [benchchem.com]
- 6. scispace.com [scispace.com]
- 7. benchchem.com [benchchem.com]
- 8. m.youtube.com [m.youtube.com]
- 9. ISO 17034: What Is It & Why Is It Important? [excedr.com]
- To cite this document: BenchChem. [Alprazolam-d5 certified reference material (CRM) specifications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b571041#alprazolam-d5-certified-reference-material-crm-specifications\]](https://www.benchchem.com/product/b571041#alprazolam-d5-certified-reference-material-crm-specifications)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)